

# Protocol for dissolving L-Methioninamide hydrochloride

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## Compound of Interest

Compound Name: *L-Methioninamide hydrochloride*

Cat. No.: *B555339*

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An Application Note on the Dissolution of **L-Methioninamide Hydrochloride**

## Introduction

**L-Methioninamide hydrochloride** (CAS No. 16120-92-6) is a derivative of the essential amino acid L-methionine, utilized in various research and development sectors, including pharmaceutical development and nutritional supplements.[1] Its hydrochloride form enhances both stability and solubility, making it a versatile compound for laboratory use.[2] Proper dissolution is the first critical step for its application in experimental settings, such as in studies related to amino acid metabolism, protein engineering, and cell culture.[2] This document provides a detailed protocol for the solubilization and storage of **L-Methioninamide hydrochloride** to ensure solution integrity and reproducibility in research applications.

## Physicochemical Properties and Solubility Data

A summary of the key physicochemical properties of **L-Methioninamide hydrochloride** is presented below. This data is essential for calculating concentrations and understanding the compound's behavior in solution.

Property	Value	Reference
CAS Number	16120-92-6	[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>12</sub> N <sub>2</sub> OS•HCl	[1][3]
Molecular Weight	184.69 g/mol	[1]
Appearance	White to off-white crystalline powder/solid	[1][2][3]
Purity	≥98% - ≥99% (HPLC)	[1][3]
Melting Point	222 - 226 °C	[1][3]
Solubility in Water	150 mg/mL (Clear solution from 0.3 g in 2 mL)	[3]
Storage (Solid)	Short-term at room temperature; Long-term at 4°C under inert gas	[3]
Characteristics	Air sensitive, Hygroscopic	[3]

## Experimental Protocol: Preparation of Stock Solution

This protocol outlines the steps for preparing a sterile, high-concentration stock solution of **L-Methioninamide hydrochloride**. The primary solvent recommended is high-purity water. For applications requiring acidic conditions, such as in some amino acid analysis standards, 0.1 N HCl can also be used.[4][5]

Materials and Equipment:

- **L-Methioninamide hydrochloride** powder (CAS 16120-92-6)
- Sterile, deionized, and purified water (e.g., Milli-Q® or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)

- Calibrated analytical balance
- Vortex mixer
- Magnetic stirrer and stir bar (optional)
- Sterile syringe filters (0.22  $\mu\text{m}$  pore size)
- Sterile syringes
- Sterile, light-protected microcentrifuge tubes for aliquots
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

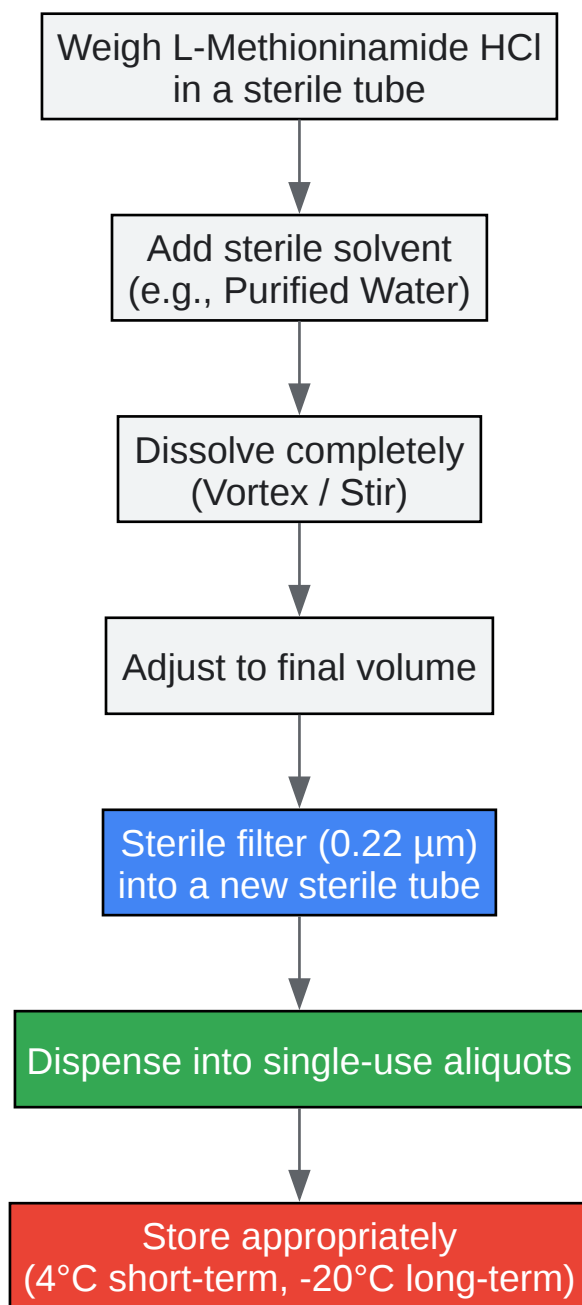
#### Procedure:

- Pre-dissolution Steps:
  - Bring the **L-Methioninamide hydrochloride** container to room temperature before opening to minimize water condensation on the hygroscopic powder.<sup>[3]</sup>
  - Perform all weighing and handling in a clean, dry environment or under an inert atmosphere if possible, due to the compound's air-sensitive and hygroscopic nature.<sup>[3]</sup>
- Weighing the Compound:
  - Tare a sterile conical tube on the analytical balance.
  - Carefully weigh the desired amount of **L-Methioninamide hydrochloride** directly into the tube. For example, to prepare 10 mL of a 100 mg/mL stock solution, weigh 1.0 g of the powder.
- Solubilization:
  - Add a portion of the sterile water to the conical tube containing the powder. For the 10 mL example, add approximately 8 mL of water initially.

- Secure the cap and mix thoroughly using a vortex mixer until the solid is fully dissolved. If necessary, brief sonication or stirring with a magnetic stir bar can aid dissolution.
- Based on available data, a clear solution should be achievable up to a concentration of 150 mg/mL.[3]
- Final Volume Adjustment:
  - Once the solid is completely dissolved, add sterile water to reach the final desired volume (e.g., 10 mL).
  - Mix the solution again to ensure homogeneity.
- Sterilization and Aliquoting:
  - For use in cell culture or other sterile applications, the solution must be filter-sterilized.
  - Draw the solution into a sterile syringe.
  - Attach a 0.22 µm sterile syringe filter to the tip of the syringe.
  - Dispense the solution through the filter into sterile, light-protected microcentrifuge tubes. Aliquoting into smaller, single-use volumes is recommended to avoid repeated freeze-thaw cycles and potential contamination.
- Storage of Stock Solution:
  - Short-term: For immediate use, the solution can be stored at 4°C for a limited time.
  - Long-term: For extended storage, aliquots should be kept at -20°C or -80°C. The solid form is stable for at least 6 months at 4°C.[3] While specific data for the solution is limited, storing amino acid solutions frozen is standard practice to maintain stability.

## Workflow Visualization

The following diagram illustrates the logical workflow for the preparation of an **L-Methioninamide hydrochloride** stock solution.



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Caption: Workflow for dissolving **L-Methioninamide hydrochloride**.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 16120-92-6: L-methioninamide hcl | CymitQuimica [cymitquimica.com]
- 3. usbio.net [usbio.net]
- 4. agilent.com [agilent.com]
- 5. lcms.cz [lcms.cz]
- To cite this document: BenchChem. [Protocol for dissolving L-Methioninamide hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555339#protocol-for-dissolving-l-methioninamide-hydrochloride]

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